

A Comparative Performance Guide to Commercial CHPTAC for Research and Development

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Compound of Interest		
	(3-Chloro-2-	
Compound Name:	hydroxypropyl)trimethylammonium	
	chloride	
Cat. No.:	B057303	Get Quote

For researchers, scientists, and drug development professionals utilizing 3-chloro-2-hydroxypropyl trimethylammonium chloride (CHPTAC) for cationization of polymers like starch, cellulose, and guar gum, selecting a suitable commercial supplier is a critical step that can significantly impact experimental outcomes. The purity, reactivity, and consistency of CHPTAC can influence the efficiency of the cationization process and the performance of the resulting modified biopolymers. This guide provides an objective comparison of CHPTAC from various commercial suppliers based on available technical data and outlines detailed experimental protocols for performance evaluation.

Supplier Product Specifications

While direct, independent comparative studies on the performance of CHPTAC from different commercial suppliers are not readily available in published literature, a comparison of the product specifications provided by the manufacturers offers initial insights into the quality and purity of their offerings. Key parameters to consider are the active content of CHPTAC and the concentration of residual impurities such as epichlorohydrin (ECH) and 1,3-dichloro-2-propanol (DCH), which can affect the reaction efficiency and safety of the final product.

Below is a summary of technical data for CHPTAC from several commercial suppliers. It is important to note that these values are as stated by the manufacturers and for the most



accurate and up-to-date information, it is recommended to request the latest technical data sheets and certificates of analysis directly from the suppliers.

Supplier	Product Name/Grade	Active Content (%)	Epichlorohydrin (ECH) (ppm)	1,3- Dichloropropan ol (DCH) (ppm)
The Dow Chemical Company	QUAT™ 188	Information not publicly available	Information not publicly available	Information not publicly available
SKW Quab Chemicals Inc.	QUAB 188	Typically 65% or 69%	Information not publicly available	Information not publicly available
Sachem Inc.	Sachem CHPTAC	Various concentrations available	Information not publicly available	Information not publicly available
Yanzhou Tiancheng Chemical Co., Ltd.	Cationic Reagent (QUAT 188)	69% min	≤ 5	≤ 20
Dongying Guofeng Fine Chemicals Co., Ltd.	СНРТАС	Information not publicly available	Information not publicly available	Information not publicly available

Experimental Protocols for Performance Evaluation

To facilitate a direct and objective comparison of CHPTAC from different suppliers, researchers can perform their own evaluations using standardized experimental protocols. The following sections detail methodologies for key experiments to assess the performance of CHPTAC in common applications.

Cationization of Starch and Determination of Reaction Efficiency



This protocol describes the cationization of starch using CHPTAC and the subsequent determination of the degree of substitution (DS) and reaction efficiency. A higher reaction efficiency indicates a more effective use of the CHPTAC, which can be influenced by its purity and reactivity.

Materials:

- Starch (e.g., corn, potato, or sago starch)
- CHPTAC solution from different commercial suppliers
- Sodium hydroxide (NaOH)
- Isopropanol
- Hydrochloric acid (HCl), 1 M
- Ethanol (95%)
- Deionized water

Procedure:

- Starch Slurry Preparation: Suspend 10 g of dried starch in 80 mL of isopropanol in a reaction vessel.
- Alkaline Activation: Prepare a solution of NaOH (e.g., 30-70% w/v) in 20 mL of deionized water and add it to the starch suspension while stirring.
- CHPTAC Addition: Add a predetermined molar ratio of CHPTAC solution (e.g., CHPTAC/starch molar ratio of 1 to 5) dropwise to the reaction mixture.
- Reaction: Maintain the reaction mixture at a constant temperature (e.g., 60°C) for a specific duration (e.g., 3-5 hours) with continuous stirring.[1]
- Neutralization and Washing: After the reaction, cool the mixture to room temperature and neutralize it with 1 M HCl. Filter the resulting cationic starch and wash it thoroughly with 95% ethanol to remove unreacted reagents and byproducts.[1]



• Drying: Dry the washed cationic starch in an oven at a suitable temperature (e.g., 50°C) until a constant weight is achieved.

Analysis:

 Degree of Substitution (DS): The DS, which represents the average number of hydroxyl groups substituted per anhydroglucose unit of starch, can be determined by measuring the nitrogen content of the cationic starch using the Kjeldahl method or an elemental analyzer.
 The DS is calculated using the following formula:

$$DS = (162.14 \times \%N) / (1400 - (151.57 \times \%N))$$

where 162.14 is the molecular weight of the anhydroglucose unit, %N is the percentage of nitrogen in the cationic starch, and 151.57 is the molecular weight of the grafted cationic group.

Reaction Efficiency (%): The reaction efficiency indicates the percentage of CHPTAC that
has reacted with the starch. It is calculated as:

Reaction Efficiency (%) = (DS / Molar ratio of CHPTAC to anhydroglucose unit) × 100

Expected Outcome:

By performing this experiment with CHPTAC from different suppliers under identical conditions, a direct comparison of their reaction efficiency can be made. A higher reaction efficiency suggests a better-performing CHPTAC, potentially due to higher purity or fewer inhibitory impurities.

Cationization of Cotton for Enhanced Dyeability

This protocol outlines the cationization of cotton fabric with CHPTAC to improve its affinity for anionic dyes. The performance can be evaluated by measuring the color strength of the dyed fabric.

Materials:

Scoured and bleached cotton fabric



- CHPTAC solution from different commercial suppliers
- Sodium hydroxide (NaOH), 50% solution
- · Nonionic detergent
- Anionic reactive dye (e.g., Reactive Red 195)
- Sodium carbonate
- Formic acid

Procedure:

- Cationization Bath Preparation: Prepare a treatment bath containing 2 g/L of a nonionic detergent, a specific concentration of CHPTAC (e.g., 20-40 g/L), and an appropriate amount of 50% NaOH solution (e.g., 10.5-13.5 mL/L).[2]
- Cationization Process: Immerse the cotton fabric in the cationization bath at a liquor ratio of 1:10. Heat the bath to 75°C at a rate of 3°C/min and maintain this temperature for 25 minutes.[2]
- Washing: After cationization, neutralize the fabric with a 0.5 g/L formic acid solution at 35°C for 5 minutes, followed by a thorough rinsing with deionized water.
- Dyeing: Prepare a dyebath with the anionic reactive dye. Dye the cationized cotton fabric at 60°C for 50 minutes. After 20 minutes of dyeing, add an alkalizing agent like sodium carbonate.[2]
- Post-Dyeing Wash: Wash the dyed fabric to remove any unfixed dye.[2]

Analysis:

• Color Strength (K/S Value): The color strength of the dyed fabric can be measured using a spectrophotometer. The Kubelka-Munk equation is used to calculate the K/S value, which is directly proportional to the concentration of the dye on the fabric.

$$K/S = (1 - R)^2 / 2R$$



where R is the decimal fraction of the reflectance of the dyed fabric.

Expected Outcome:

A higher K/S value for a given dye concentration indicates a higher degree of dye fixation, which can be attributed to a more efficient cationization of the cotton fabric. Comparing the K/S values obtained with CHPTAC from different suppliers will provide a quantitative measure of their performance in this application.

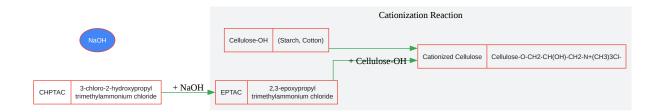
Visualizations of Key Processes

To further clarify the experimental workflows and underlying chemical principles, the following diagrams are provided.



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Experimental workflow for the cationization of starch.



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Reaction pathway for the cationization of cellulose with CHPTAC.

Conclusion



The selection of a CHPTAC supplier can have a significant impact on the outcome of research and development projects. While publicly available comparative data is limited, researchers can make informed decisions by carefully reviewing supplier specifications and, more importantly, by conducting their own performance evaluations using standardized protocols. The experimental methodologies detailed in this guide for starch and cotton cationization provide a robust framework for objectively comparing the performance of CHPTAC from different commercial sources. By measuring key performance indicators such as reaction efficiency and color strength, researchers can identify the most suitable CHPTAC for their specific applications, ensuring reproducibility and success in their scientific endeavors.

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References

- 1. Preparation and Optimization of Water-Soluble Cationic Sago Starch with a High Degree of Substitution Using Response Surface Methodology PMC [pmc.ncbi.nlm.nih.gov]
- 2. Preparation of cationic cotton through reaction with different polyelectrolytes PMC [pmc.ncbi.nlm.nih.gov]
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